

5-Bromo-2-chloro-3-methylpyridine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Bromo-2-chloro-3-methylpyridine

Cat. No.: B1331477

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An In-depth Technical Guide to the Material Safety Data Sheet for **5-Bromo-2-chloro-3-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and hazardous properties of **5-Bromo-2-chloro-3-methylpyridine** (CAS No: 29241-60-9), compiled from available Material Safety Data Sheets (MSDS) and Safety Data Sheets (SDS). The information is intended to equip laboratory and research professionals with the critical knowledge required for its safe use.

Chemical Identification and Physical Properties

5-Bromo-2-chloro-3-methylpyridine is a halogenated pyridine derivative. Its chemical structure and properties are summarized below.


Identifier	Value	Source
IUPAC Name	5-bromo-2-chloro-3-methylpyridine	[1]
CAS Number	29241-60-9	[1]
Molecular Formula	C ₆ H ₅ BrClN	[1]
Molecular Weight	206.47 g/mol	[1]
Appearance	White to Almost white powder to crystal	
Melting Point	42.0 to 46.0 °C	
Purity	>98.0% (GC)	

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5-Bromo-2-chloro-3-methylpyridine** is classified as a hazardous substance.[1]

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation

GHS Pictogram:

-  alt text

Signal Word:Warning[1]

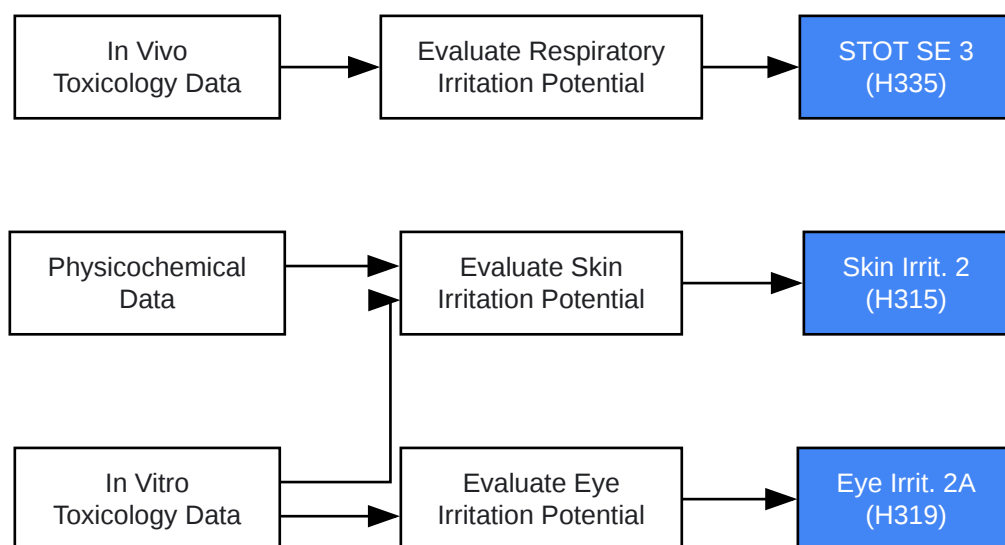
This classification indicates that the substance poses a significant risk of irritation to the skin, eyes, and respiratory system upon exposure.^[1]

Experimental Protocols and Methodologies

While specific, detailed experimental protocols for the toxicological and physical property testing of **5-Bromo-2-chloro-3-methylpyridine** are not provided in standard safety data sheets, the hazard classifications are typically determined using standardized methodologies, such as those outlined by the OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals.

- Skin Irritation/Corrosion (OECD 439, 431, 430): In vitro methods using reconstructed human epidermis models are common to assess skin irritation potential.
- Serious Eye Damage/Irritation (OECD 437, 438, 492): Tests like the Bovine Corneal Opacity and Permeability (BCOP) test or using reconstructed human cornea-like epithelium models are employed to evaluate eye irritation.
- Specific Target Organ Toxicity (OECD 407, 408): These assessments often involve in vivo studies with rodents to observe effects on respiratory function and other target organs following exposure.

The following diagram illustrates a generalized workflow for hazard identification and classification based on these principles.



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Caption: Generalized workflow for chemical hazard identification and GHS classification.

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **5-Bromo-2-chloro-3-methylpyridine**.

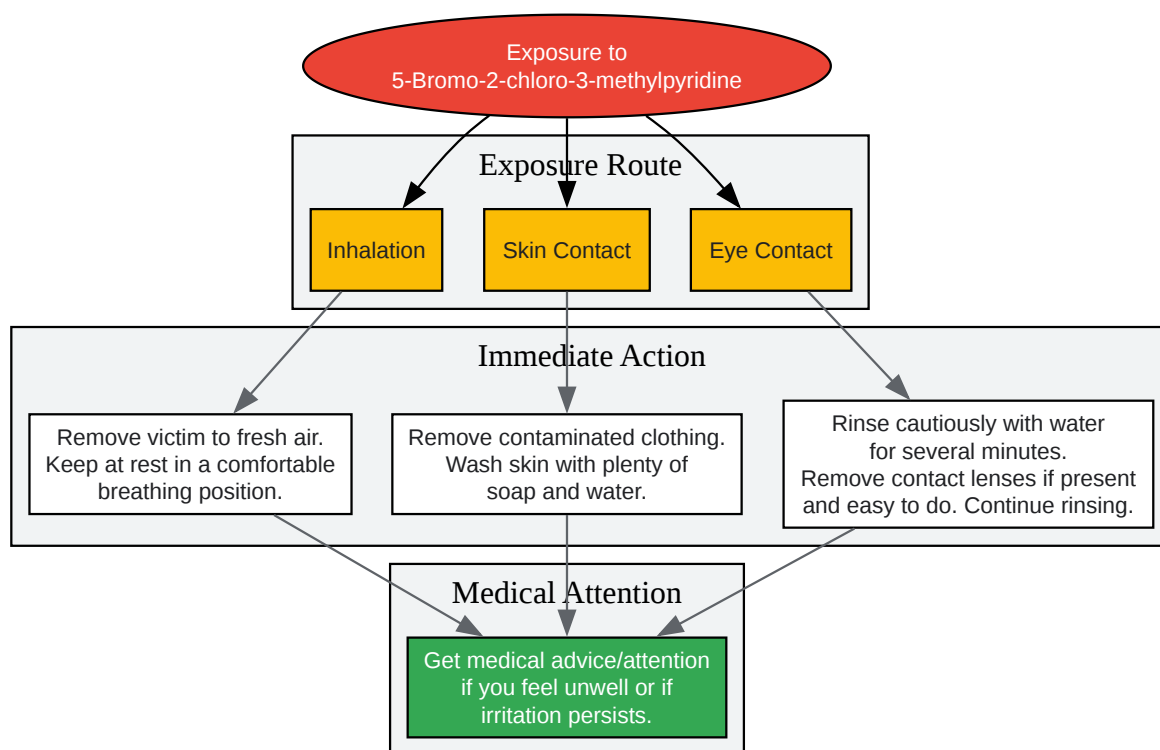
Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure.

Control Type	Recommendation	Source
Engineering Controls	Use only outdoors or in a well-ventilated area. A local exhaust system is recommended. Safety shower and eye bath should be installed nearby.	[2][3]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved dust respirator if exposure limits are exceeded or if irritation is experienced.	[2][4]
Hand Protection	Wear appropriate protective gloves.	[2][3]
Eye/Face Protection	Wear chemical safety goggles or glasses. A face shield may be required in certain situations.	[2][4]
Skin and Body Protection	Wear protective clothing and boots as the situation requires.	[2]

First-Aid Measures

The following diagram outlines the immediate first-aid response protocol for various exposure routes.



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Caption: First-aid emergency response workflow for exposure to the chemical.

Specific First-Aid Instructions:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, seek medical advice.[3]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area gently with plenty of soap and water. If skin irritation occurs, get medical advice or attention.[2]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do, and continue rinsing. If eye irritation persists, seek medical attention.
[2]
- Ingestion: If swallowed, rinse the mouth. Seek medical attention if you feel unwell.[2]

Fire-Fighting and Accidental Release

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[2]
- Specific Hazards: The compound may decompose upon combustion or at high temperatures to generate poisonous fumes, including carbon oxides, nitrogen oxides, and halogenated compounds.[2] Closed containers may explode when heated.[2]
- Accidental Release: For spills, use personal protective equipment and keep non-essential personnel away.[2] Sweep the material into an airtight container, avoiding dust dispersion. Dispose of the collected material in accordance with local, state, and federal regulations.[2] Prevent the product from entering drains or waterways.[2]

Storage and Disposal

Proper storage and disposal are crucial to maintain chemical integrity and prevent environmental contamination.

Procedure	Recommendation	Source
Storage	Keep container tightly closed. Store in a cool, dark, and well-ventilated place. Store locked up.	[2][3]
Disposal	The material may be dissolved in a combustible solvent and burned in a chemical incinerator with an afterburner and scrubber. Disposal must be in accordance with all applicable federal, state, and local environmental regulations. The product should not be allowed to enter the environment, drains, or soil.	[2]

This guide is intended for informational purposes and should not replace a thorough review of the official Safety Data Sheet provided by the manufacturer. Always consult the primary SDS document before handling any chemical.

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